

Essential Safety and Logistical Information for Handling ERB-196

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Compound of Interest

Compound Name: ERB-196

Cat. No.: B1239775

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **ERB-196** (also known as WAY-202196), a synthetic nonsteroidal estrogen and a highly selective agonist of the estrogen receptor beta (ER β). Given the potent biological activity of **ERB-196**, stringent adherence to these guidelines is mandatory to ensure personnel safety and prevent environmental contamination.

Immediate Safety and Handling

Due to its high potency, **ERB-196** must be handled with appropriate engineering controls and personal protective equipment (PPE) to prevent accidental exposure through inhalation, skin contact, or ingestion.

Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE for various laboratory activities involving **ERB-196**.

Activity	Required PPE	Rationale
Weighing and Dispensing (Powder)	- Full-face powered air-purifying respirator (PAPR) or N95 respirator with a face shield- Disposable, solid-front lab coat with tight-fitting cuffs- Double-gloving with nitrile gloves- Disposable sleeves	High risk of aerosolization and inhalation of potent powder. Full respiratory and skin protection is essential.
Solution Preparation	- Chemical fume hood- Standard lab coat- Safety glasses with side shields or chemical splash goggles- Single pair of nitrile gloves	Reduced risk of aerosolization, but potential for splashes and spills requires eye and skin protection.
In-vitro/In-vivo Dosing	- Lab coat- Safety glasses- Nitrile gloves	Protects against accidental splashes and skin contact during administration.

Engineering Controls

- Weighing and preparing stock solutions of powdered **ERB-196** should be performed in a certified chemical fume hood, a ventilated balance enclosure, or a glove box to minimize inhalation exposure.
- All subsequent dilutions and handling of solutions should be carried out in a chemical fume hood.

Operational Plan: Step-by-Step Guidance

A systematic approach is critical for the safe handling of **ERB-196** from receipt to disposal.

Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Store **ERB-196** in a clearly labeled, sealed container in a designated, secure, and well-ventilated area away from incompatible materials.

- Access to the storage area should be restricted to authorized personnel.

Weighing and Solution Preparation

- Preparation: Before handling the powder, ensure the designated containment area (e.g., fume hood) is clean and free of clutter. Prepare all necessary equipment, including a calibrated balance, weighing paper/vessels, spatulas, and solvent.
- Donning PPE: Put on the appropriate PPE as specified in the table above for handling potent powders.
- Weighing: Carefully weigh the desired amount of **ERB-196** powder. Use a gentle technique to avoid creating airborne dust.
- Dissolution: Add the solvent to the vessel containing the weighed powder. Cap the vessel and mix gently until the compound is fully dissolved.
- Labeling: Clearly label the container with the compound name, concentration, solvent, and date of preparation.

Decontamination and Cleaning

- All surfaces and equipment that have come into contact with **ERB-196** must be decontaminated.
- A recommended procedure is a two-step cleaning process:
 - Initial Decontamination: Wipe surfaces with a solution known to deactivate similar compounds, if available. In the absence of a specific deactivating agent, a thorough wipe-down with a suitable laboratory detergent should be performed.
 - Secondary Cleaning: Follow the initial decontamination with a rinse of 70% ethanol or another appropriate laboratory disinfectant.
- For potent compounds, surface wipe testing is recommended to validate the effectiveness of the cleaning procedure.

Disposal Plan

Proper disposal of **ERB-196** and all contaminated materials is critical to prevent environmental release.

Waste Segregation and Collection

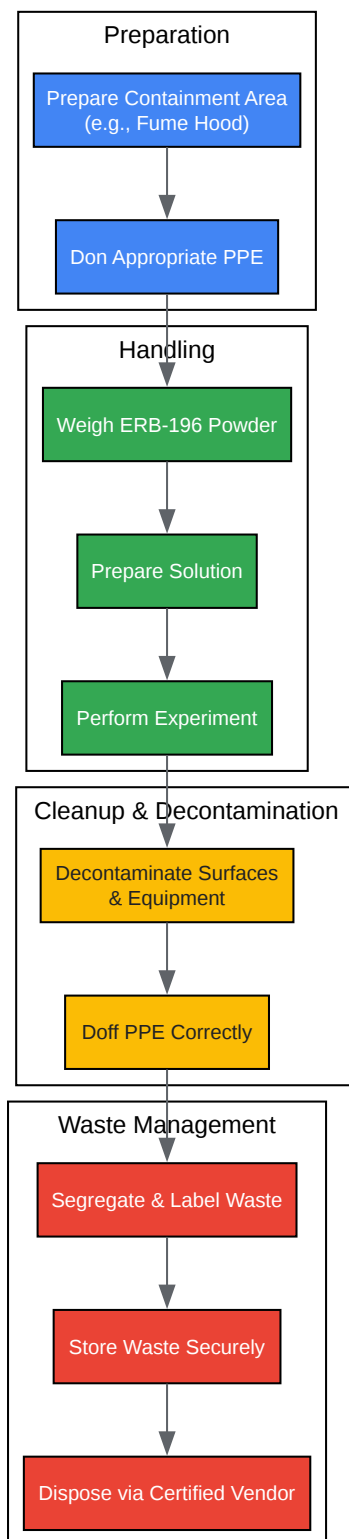
Waste Type	Collection and Labeling
Unused/Expired ERB-196 (Powder)	- Collect in a clearly labeled, sealed, and puncture-proof container.- Label as "Hazardous Chemical Waste: ERB-196".
Contaminated Labware (e.g., pipette tips, tubes)	- Collect in a designated, sealed hazardous waste bag or container.- Label as "Hazardous Chemical Waste: ERB-196 Contaminated Debris".
Contaminated PPE (gloves, lab coats, etc.)	- Collect in a designated, sealed hazardous waste bag.- Label as "Hazardous Chemical Waste: ERB-196 Contaminated PPE".
Aqueous Waste Solutions	- Collect in a sealed, leak-proof, and clearly labeled container.- Label as "Aqueous Hazardous Waste: ERB-196".
Organic Solvent Waste Solutions	- Collect in a sealed, leak-proof, and clearly labeled container compatible with the solvent.- Label as "Organic Hazardous Waste: ERB-196 in [Solvent Name]".

Final Disposal

- Do not dispose of any **ERB-196** waste down the drain or in the regular trash.
- All segregated and labeled waste must be disposed of through a certified hazardous waste management vendor in accordance with local, state, and federal regulations.

Experimental Workflow for Safe Handling and Disposal

Workflow for Safe Handling and Disposal of ERB-196

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Caption: General workflow for the safe handling and disposal of **ERB-196**.

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